

# CAS number and molecular weight of 1-propyl-1H-indole-2,3-dione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-propyl-1H-indole-2,3-dione*

Cat. No.: *B184102*

[Get Quote](#)

## Technical Whitepaper: 1-Propyl-1H-indole-2,3-dione

Audience: Researchers, scientists, and drug development professionals.

## Abstract

**1-Propyl-1H-indole-2,3-dione**, a derivative of the versatile isatin scaffold, represents a class of N-substituted indole-2,3-diones with potential applications in medicinal chemistry and drug discovery. This document provides a technical overview of its chemical properties, including its CAS number and molecular weight. A detailed, generalized experimental protocol for its synthesis via N-alkylation of isatin is presented, alongside a discussion of the broader biological activities associated with N-alkylated isatin derivatives. Due to a lack of specific experimental data for **1-Propyl-1H-indole-2,3-dione** in the public domain, this guide leverages established methodologies for related compounds to provide a foundational understanding for researchers.

## Compound Identification and Properties

**1-Propyl-1H-indole-2,3-dione** is a small molecule featuring a propyl group attached to the nitrogen atom of the indole-2,3-dione (isatin) core. This substitution can influence the compound's physicochemical properties, such as lipophilicity and solubility, which in turn may affect its biological activity.

Table 1: Physicochemical Properties of **1-Propyl-1H-indole-2,3-dione**

Property	Value
CAS Number	41042-12-0
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	189.21 g/mol

## Synthesis of **1-Propyl-1H-indole-2,3-dione**

The synthesis of **1-propyl-1H-indole-2,3-dione** is typically achieved through the N-alkylation of isatin. This reaction involves the deprotonation of the nitrogen atom of the isatin ring, followed by a nucleophilic attack on an appropriate propyl-containing electrophile, such as 1-bromopropane or 1-iodopropane. Several methods have been reported for the N-alkylation of isatin, with variations in reaction conditions, bases, and solvents. A generalized experimental protocol based on classical heating is provided below.

## Experimental Protocol: N-Alkylation of Isatin

Objective: To synthesize **1-propyl-1H-indole-2,3-dione** from isatin and a propyl halide.

Materials:

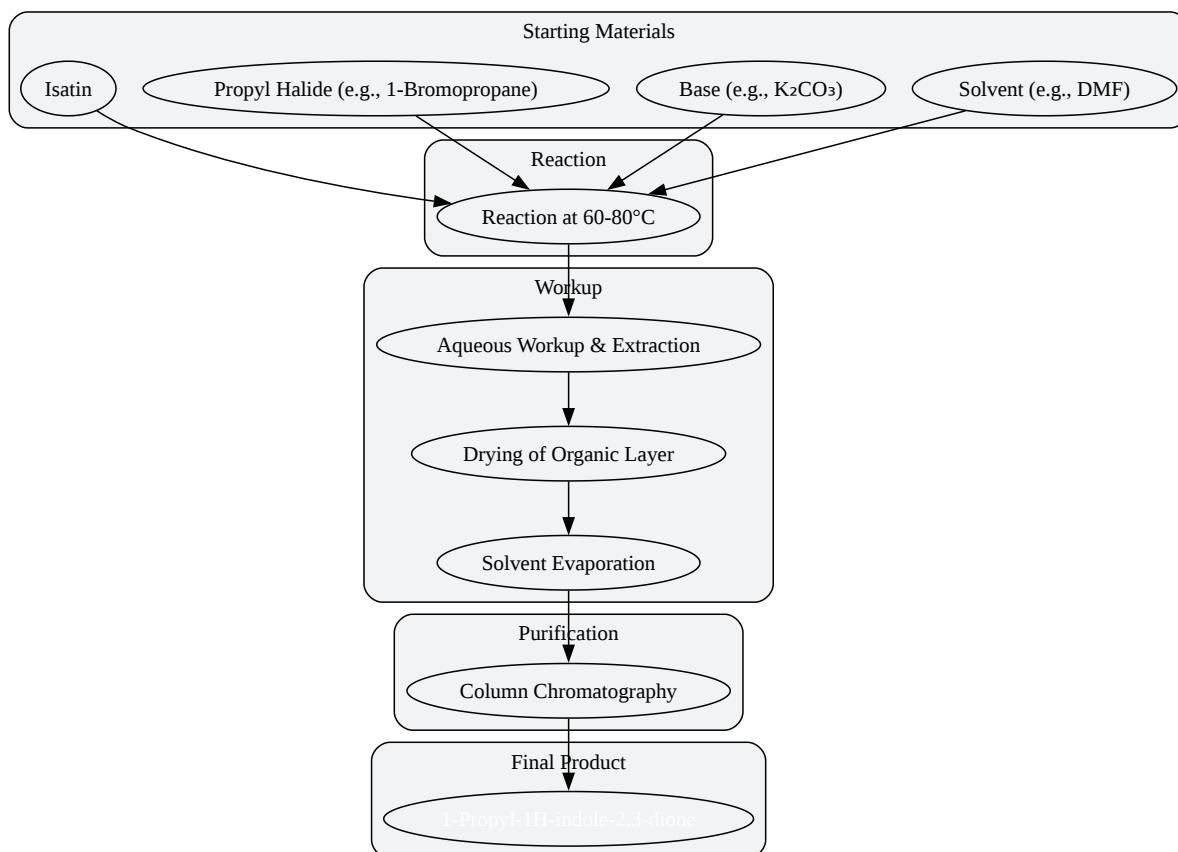
- Isatin (1.0 equivalent)
- 1-Bromopropane or 1-Iodopropane (1.1 - 1.5 equivalents)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) (1.5 - 2.0 equivalents)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Hexane
- Brine (saturated aqueous NaCl solution)

- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature control
- Condenser
- Separatory funnel
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel) and developing chamber

**Procedure:**

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add isatin and anhydrous DMF. Stir the mixture until the isatin is fully dissolved.
- Add potassium carbonate to the solution. The mixture may change color, indicating the formation of the isatin anion.
- Add the propyl halide (1-bromopropane or 1-iodopropane) to the reaction mixture.
- Heat the reaction mixture to 60-80°C and stir for 2-6 hours. The progress of the reaction should be monitored by TLC.
- Once the reaction is complete (as indicated by the consumption of the isatin starting material on TLC), cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and ethyl acetate.
- Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure **1-propyl-1H-indole-2,3-dione**.

[Click to download full resolution via product page](#)

## Investigative Pathways

## Conclusion

**1-Propyl-1H-indole-2,3-dione** is a derivative of isatin for which basic chemical data is available. While specific, in-depth experimental and biological data for this particular compound are scarce, established synthetic routes for N-alkylation of isatin provide a reliable basis for its preparation. The extensive research into the biological activities of the broader isatin class suggests that **1-propyl-1H-indole-2,3-dione** could be a valuable subject for further investigation in various therapeutic areas, including oncology and infectious diseases. This whitepaper serves as a foundational guide for researchers interested in exploring the synthesis and potential applications of this and related compounds.

- To cite this document: BenchChem. [CAS number and molecular weight of 1-propyl-1H-indole-2,3-dione]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b184102#cas-number-and-molecular-weight-of-1-propyl-1h-indole-2-3-dione\]](https://www.benchchem.com/product/b184102#cas-number-and-molecular-weight-of-1-propyl-1h-indole-2-3-dione)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)